

Cdk9-IN-25 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Cdk9-IN-25

Cat. No.: B12380772

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In-Depth Technical Guide to Cdk9-IN-25

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **Cdk9-IN-25** is not publicly available. The safety information provided in this guide is based on data for the closely related compound CDK9-IN-10 and other CDK9 inhibitors. It is imperative to handle **Cdk9-IN-25** with the utmost care, employing standard laboratory safety protocols and personal protective equipment. A thorough risk assessment should be conducted before handling this compound.

Chemical and Physical Properties

Cdk9-IN-25 belongs to a series of potent and selective Cyclin-Dependent Kinase 9 (CDK9) inhibitors. While specific quantitative data for **Cdk9-IN-25** is not available, the properties of the related compound CDK9-IN-10 are summarized below.

Property	Value	Reference
Molecular Formula	C22H16O5	--INVALID-LINK--
Molecular Weight	360.36 g/mol	--INVALID-LINK--
CAS Number	3542-63-0	--INVALID-LINK--
Appearance	Solid powder	General knowledge
Solubility	Soluble in DMSO	General knowledge

Safety and Handling

The following safety precautions are recommended for handling **Cdk9-IN-25**, based on the safety data for CDK9-IN-10 and other CDK9 inhibitors.

Hazard Category	Recommendations
Health Hazards	Not classified as a hazardous substance or mixture. However, as a precaution, avoid inhalation, and contact with skin and eyes. [1]
Fire Hazards	Use water spray, dry chemical, foam, or carbon dioxide fire extinguishers. During a fire, irritant fumes may be emitted. [1]
Handling	Use in a well-ventilated area. Avoid the formation of dust and aerosols. [1]
Storage	Keep the container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and sources of ignition. Recommended storage at 4°C for sealed storage, away from moisture and light. For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month. [1]
Personal Protective Equipment	Wear appropriate protective gloves, clothing, and eye/face protection.

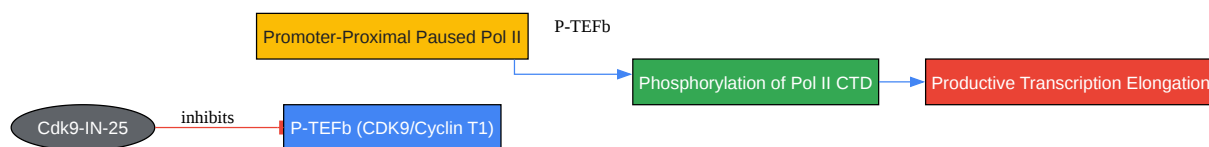
First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.
Skin Contact	Wash off with soap and plenty of water.
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration.

Mechanism of Action and Signaling Pathways

Cdk9 is a key regulator of transcription elongation. It forms a complex with Cyclin T1 to create the positive transcription elongation factor b (P-TEFb). P-TEFb phosphorylates the C-terminal domain of RNA Polymerase II (Pol II), leading to the release of paused Pol II and productive transcription elongation.^{[2][3][4]} **Cdk9-IN-25**, as a selective CDK9 inhibitor, is expected to block this process, leading to the downregulation of short-lived anti-apoptotic proteins like Mcl-1 and c-Myc, thereby inducing apoptosis in cancer cells.^{[5][6][7][8]}

CDK9-Mediated Transcriptional Elongation Pathway:

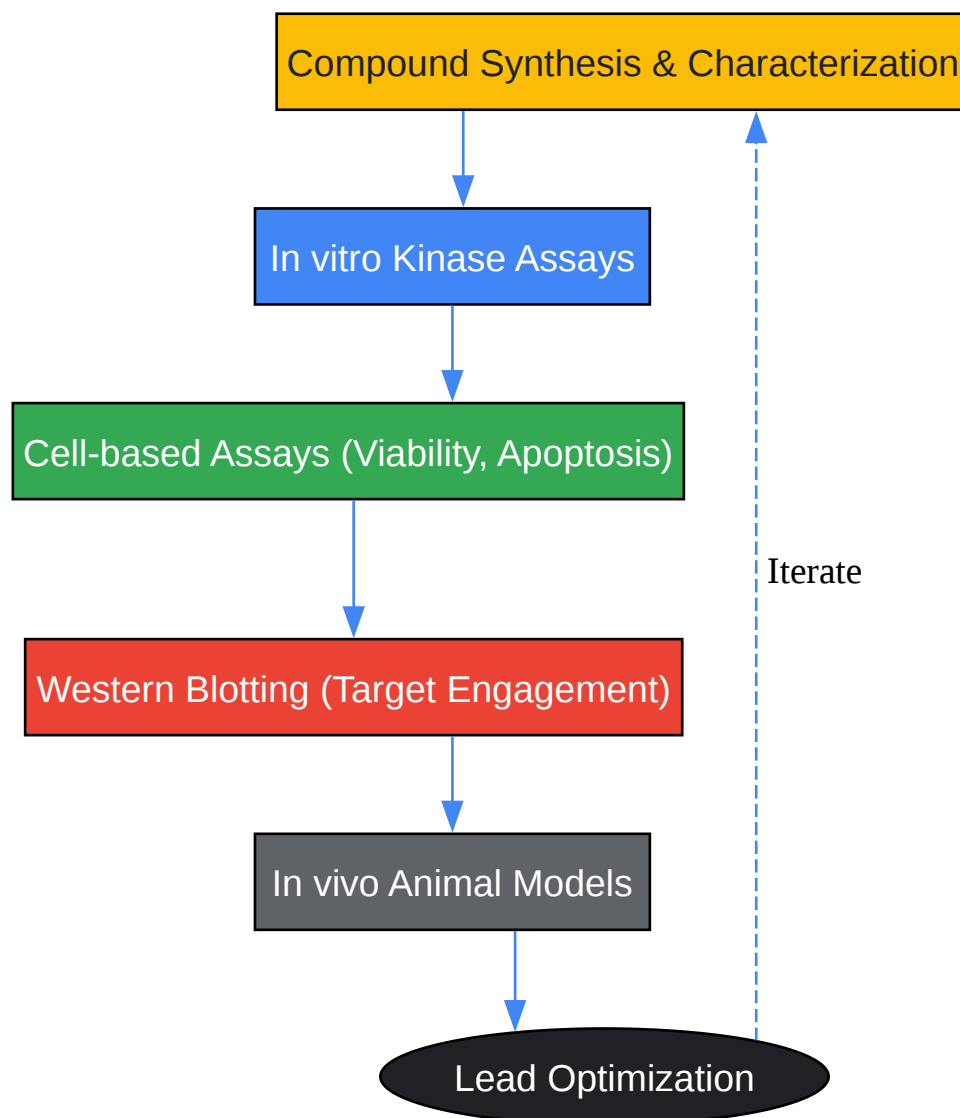


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Caption: **Cdk9-IN-25** inhibits the P-TEFb complex, preventing the phosphorylation of RNA Polymerase II and halting transcription elongation.

Regulation of P-TEFb Activity:

The activity of the P-TEFb complex is tightly regulated. A significant portion of P-TEFb is sequestered in an inactive state within the 7SK snRNP complex. Various cellular signals can lead to the release and activation of P-TEFb.[2][4]



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